Application Note: High-Content Imaging Profiling of (2-Amino-2-methyl-propyl)-urea

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Compound of Interest

Compound Name:	*(2-Amino-2-methyl-propyl)-urea*
CAS No.:	*87484-83-1*
Cat. No.:	*B1339661*

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Introduction & Biological Rationale[2]

(2-Amino-2-methyl-propyl)-urea is a low-molecular-weight urea derivative characterized by a gem-dimethyl group adjacent to a primary amine. While often utilized as a chemical building block in the synthesis of kinase inhibitors (e.g., MTH1 inhibitors) and personal care formulations, its physicochemical properties warrant specific scrutiny in cellular assays.

Why High-Content Imaging (HCI)?

For small polar-aliphatic amines like **(2-Amino-2-methyl-propyl)-urea**, standard viability assays (e.g., MTT/CellTiter-Glo) often fail to capture subtle sublethal toxicities. HCI provides single-cell resolution to detect:

- Lysosomotropism: The primary amine group (

) can lead to accumulation in acidic organelles (lysosomes), a phenomenon known as "ion trapping," potentially causing phospholipidosis or vacuolization.

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- Cytoskeletal Stress: Urea derivatives can act as chaotropes or protein modulators; high local concentrations may perturb cytoskeletal networks.
- Mitochondrial Dysfunction: Metabolic stress induced by compound accumulation often manifests as mitochondrial fragmentation before cell death occurs.

This protocol outlines a Multiplexed Cytotoxicity & Organelle Health Assay designed to profile the cellular phenotype induced by **(2-Amino-2-methyl-propyl)-urea** treatment.

Mechanism of Action: The "Ion Trapping" Hypothesis

The core hypothesis for this assay is based on the Cationic Amphiphilic Drug (CAD) behavior often observed in lipophilic amines.

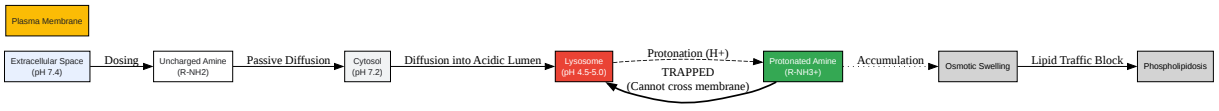

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Figure 1: Mechanism of Lysosomal Trapping. The uncharged amine diffuses into the lysosome, becomes protonated in the acidic environment, and is trapped, leading to osmotic swelling and potential toxicity.

Experimental Protocol

Materials & Reagents

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Component	Reagent	Concentration (Stock)	Final Concentration	Purpose
Test Compound	(2-Amino-2-methyl-propyl)-urea	100 mM (DMSO)	0.1 - 100 µM	Treatment
Nuclear Stain	Hoechst 33342	10 mg/mL	1 µg/mL	Cell Count/Nuc. Morph
Lysosome Stain	LysoTracker™ Deep Red	1 mM	50-75 nM	Lysosomal Mass/pH
Mitochondria	MitoTracker™ Orange CMTMRos	1 mM	100 nM	Mito. Potential/Mass
Cytoskeleton	Phalloidin-Alexa Fluor 488	200 U/mL	1:400 dilution	F-Actin/Cell Shape
Cell Model	U2OS or HepG2	-	5,000 cells/well	Adherent model

Cell Culture & Plating (Day 1)

- Harvest Cells: Detach U2OS or HepG2 cells using Accutase (gentler than Trypsin) to preserve surface receptors.
- Seeding: Dispense 5,000 cells/well into a 384-well black/clear-bottom imaging plate (e.g., PerkinElmer CellCarrier).
- Incubation: Centrifuge plate at 200 x g for 1 min to settle cells. Incubate at 37°C, 5% CO2 for 24 hours to allow attachment and spreading.

Compound Treatment (Day 2)

- Preparation: Prepare a 10-point dose-response of **(2-Amino-2-methyl-propyl)-urea** in culture media.
  - Start: 100 µM (High dose to check for acute toxicity).

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- Dilution: 1:3 serial dilution down to ~5 nM.

- Controls:
  - Negative: 0.1% DMSO (Vehicle).
  - Positive (Lysosomal): Chloroquine (20 µM) – known to induce lysosomal swelling.
  - Positive (Cytotoxic): Staurosporine (1 µM) – induces apoptosis.
- Dosing: Remove old media and add 40 µL of compound-containing media.
- Duration: Incubate for 24 hours (standard) or 48 hours (chronic stress).

Staining & Fixation (Day 3)

Note: MitoTracker and LysoTracker must be applied to LIVE cells.

- Live Staining Cocktail (2x): Prepare media containing:
  - 200 nM MitoTracker Orange
  - 100 nM LysoTracker Deep Red
- Addition: Add equal volume (40 µL) of 2x Cocktail to the wells (Final: 100 nM Mito, 50 nM Lyso).
- Incubation: Incubate for 30 minutes at 37°C.
- Fixation: Aspirate media and gently add 4% Paraformaldehyde (PFA) in PBS. Incubate 15 mins at RT.
- Permeabilization: Wash 2x with PBS. Add 0.1% Triton X-100 for 10 mins.
- Counter-Staining: Add Hoechst 33342 (1 µg/mL) and Phalloidin-AF488 (1:400) in blocking buffer (1% BSA). Incubate 45 mins.
- Final Wash: Wash 3x with PBS. Seal plate.

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Image Acquisition & Analysis Workflow

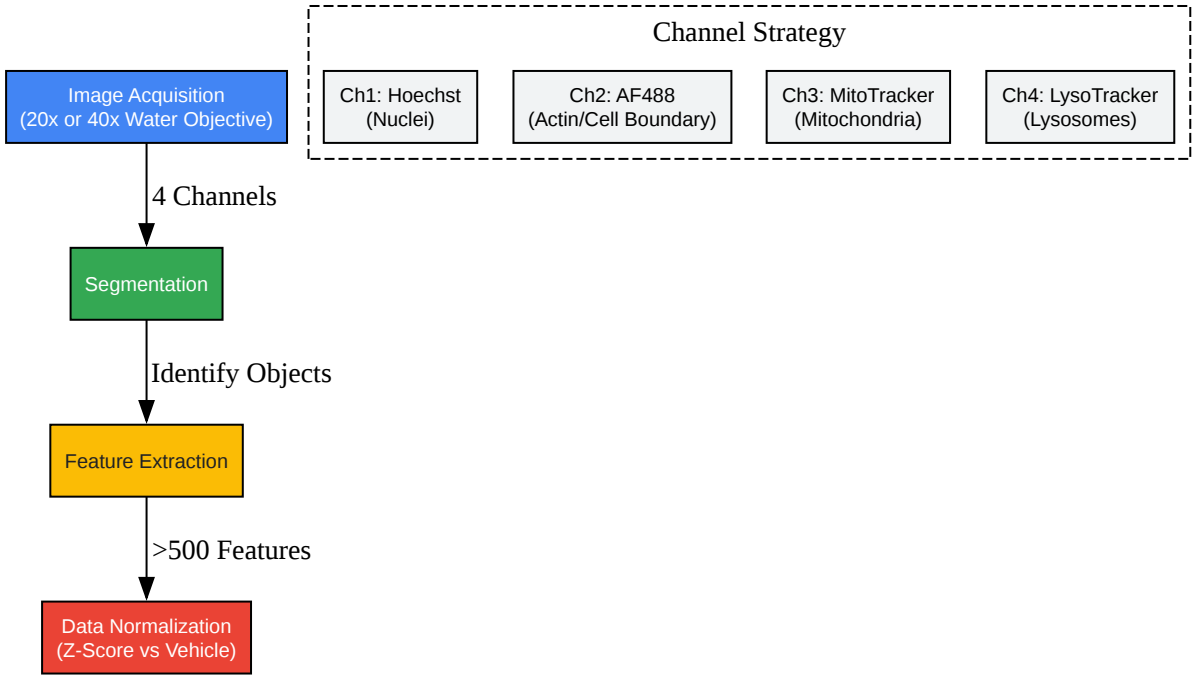

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Figure 2: High-Content Analysis Workflow. Automated segmentation of nuclei and cytoplasm allows for per-cell extraction of intensity and morphological features.

Feature Extraction Parameters

Using software like CellProfiler, Harmony, or IN Carta, extract the following key metrics:

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Biological Phenotype	Key Feature to Measure	Expected Outcome with Toxicity
Cell Loss (Toxicity)	Nuclei Count per Field	Decrease (Dose-dependent)
Lysosomal Swelling	LysoTracker Spot Area & Intensity	Increase (If ion trapping occurs)
Mitochondrial Stress	MitoTracker Texture (SER/Ridge)	Increase (Fragmentation/Puncta)
Cell Shrinkage	Cell Area (Phalloidin)	Decrease (Cytoskeletal collapse)
Nuclear Stress	Nuclear Intensity (Hoechst)	Increase (Pyknosis/Condensation)

Data Interpretation Guide

- Scenario A (Lysosomotropism): If you see High LysoTracker Intensity + Increased Spot Size but Normal Nuclei Count, the compound is accumulating in lysosomes but is not yet cytotoxic. This is a "Red Flag" for phospholipidosis potential.
- Scenario B (General Cytotoxicity): If you see Low Nuclei Count + Small Cell Area + Mitochondrial Fragmentation, the compound is overtly toxic.
- Scenario C (Inert): No significant deviation from DMSO control.

References

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Sources

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